

Application Notes and Protocols for Calculating Myocardial Uptake of 15-Iodopentadecanoic Acid

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Compound of Interest

Compound Name: 15-Iodopentadecanoic acid

Cat. No.: B15277949

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Introduction

15-Iodopentadecanoic acid (IPDA), a radiolabeled fatty acid analog, is a crucial tool for the non-invasive assessment of myocardial fatty acid metabolism. Alterations in myocardial fatty acid utilization are implicated in various cardiovascular diseases, including ischemic heart disease, diabetic cardiomyopathy, and heart failure. The ability to accurately quantify the myocardial uptake of IPDA provides valuable insights into cardiac energetics and pathology. These application notes provide detailed protocols for researchers, scientists, and drug development professionals to effectively calculate the myocardial uptake of IPDA using Single-Photon Emission Computed Tomography (SPECT).

Data Presentation

The following tables summarize quantitative data on the biodistribution and myocardial uptake of 15-(p-iodophenyl)pentadecanoic acid (IPPA), a closely related and often interchangeably used term for IPDA.

Table 1: Biodistribution of 15-(p-[¹²³I]iodophenyl)pentadecanoic acid in Mice

Time Post-Injection	Myocardium (%ID/g)	Blood (%ID/g)	Lung (%ID/g)	Myocardium-to-Blood Ratio	Myocardium-to-Lung Ratio
5 minutes	14.5	-	-	Increases	Increases
10 minutes	-	-	-	-	-
15 minutes	-	-	-	-	-
30 minutes	-	-	-	Decreases rapidly	Decreases rapidly
60 minutes	-	-	-	-	-

Data extracted from a study on the biodistribution of I-123-IPPA in mice^[1]. Dashes indicate data not provided in the source.

Table 2: Myocardial Uptake and Metabolism of Fatty Acid Tracers in Normal Canine Myocardium

Tracer	Myocardial Uptake (dpm/mg.mCi)	Oxidation (%)	Peak Myocardium-to-Blood Ratio
17-[¹²³ I]iodoheptadecanoic acid (IHDA)	995 ± 248	74 ± 4	4.1:1
15-(p-[¹²⁵ I]iodophenyl)pentadecanoic acid (pIPPA/IPDA)	785 ± 197	65 ± 5	3.9:1
15-(p-[¹³¹ I]iodophenyl)-3,3-dimethylpentadecanoic acid (DMIPPA)	-	-	>10:1

Data from a comparative study in normal canine myocardium.[2] Values are presented as mean \pm standard deviation. Dashes indicate data not provided in the source.

Experimental Protocols

Protocol 1: Animal Preparation and Tracer Administration (Rodent Model)

This protocol outlines the procedure for preparing a rodent model for a myocardial IPDA uptake study.

Materials:

- 15-(p-[^{123}I]iodophenyl)pentadecanoic acid (^{123}I -IPDA)
- Anesthetic agent (e.g., isoflurane, ketamine/xylazine)
- Saline solution
- Syringes and needles for intravenous injection
- Animal restraining device

Procedure:

- Fasting: Fast the animals overnight (12-16 hours) with free access to water to enhance myocardial fatty acid uptake.
- Anesthesia: Anesthetize the animal using a suitable anesthetic agent. Monitor the depth of anesthesia throughout the procedure.
- Catheterization (Optional but Recommended): For serial blood sampling, cannulate the tail vein or carotid artery for tracer injection and the femoral artery or vein for blood collection.
- Tracer Preparation: Prepare the ^{123}I -IPDA solution for injection. The exact dose will depend on the specific activity of the radiotracer and the imaging system. A typical dose for mice is in the range of 3.7-7.4 MBq (100-200 μCi).

- **Tracer Injection:** Administer the ^{123}I -IPDA via intravenous injection (e.g., tail vein). Record the exact time of injection.
- **Post-Injection Monitoring:** Monitor the animal for any adverse reactions to the tracer or anesthesia. Maintain body temperature using a heating pad.

Protocol 2: Myocardial SPECT Imaging (Human)

This protocol describes the general procedure for performing a myocardial SPECT scan in a clinical research setting.

Patient Preparation:

- **Informed Consent:** Obtain written informed consent from the patient.
- **Fasting:** Instruct the patient to fast for at least 6-12 hours prior to the study to increase myocardial fatty acid uptake.
- **Medication Review:** Review the patient's current medications. Certain drugs may interfere with fatty acid metabolism and may need to be withheld, as determined by the study protocol.
- **Intravenous Access:** Establish intravenous access for radiotracer administration.

Imaging Procedure:

- **Radiotracer Administration:** Inject a sterile, pyrogen-free solution of ^{123}I -IPDA intravenously. The typical adult dose is 111-185 MBq (3-5 mCi).
- **Uptake Period:** Allow for a 15-20 minute uptake period during which the patient should remain at rest.
- **SPECT Acquisition:**
 - Position the patient supine on the imaging table with their arms above their head.
 - Use a gamma camera equipped with a low-energy, high-resolution collimator.

- Set the energy window to the 159 keV photopeak of ^{123}I with a 15-20% window.
- Acquire ECG-gated SPECT images over 180° (from 45° right anterior oblique to 45° left posterior oblique) or 360°.
- Typical acquisition parameters include 32 or 64 projections, with an acquisition time of 20-40 seconds per projection.
- Image Reconstruction: Reconstruct the acquired projection data into transaxial, sagittal, and coronal slices using an appropriate algorithm (e.g., filtered back-projection or iterative reconstruction) with attenuation and scatter correction.

Protocol 3: Quantification of Myocardial IPDA Uptake

This section details the methods for analyzing the acquired SPECT data to calculate myocardial IPDA uptake.

1. Region of Interest (ROI) Analysis:

- Image Orientation: Reorient the reconstructed images along the short, vertical long, and horizontal long axes of the left ventricle.
- ROI Definition: On the short-axis slices, draw regions of interest (ROIs) over the entire myocardium. Additionally, draw ROIs over a reference region, such as the blood pool (in the left ventricular cavity) or the liver.
- Count Density Measurement: Calculate the mean counts per pixel within each ROI.

2. Calculation of Uptake Ratios:

- Heart-to-Blood Ratio: Divide the mean counts in the myocardial ROI by the mean counts in the blood pool ROI.
 - Formula: Myocardial ROI counts / Blood Pool ROI counts
- Heart-to-Liver Ratio: Divide the mean counts in the myocardial ROI by the mean counts in the liver ROI.

- Formula: Myocardial ROI counts / Liver ROI counts

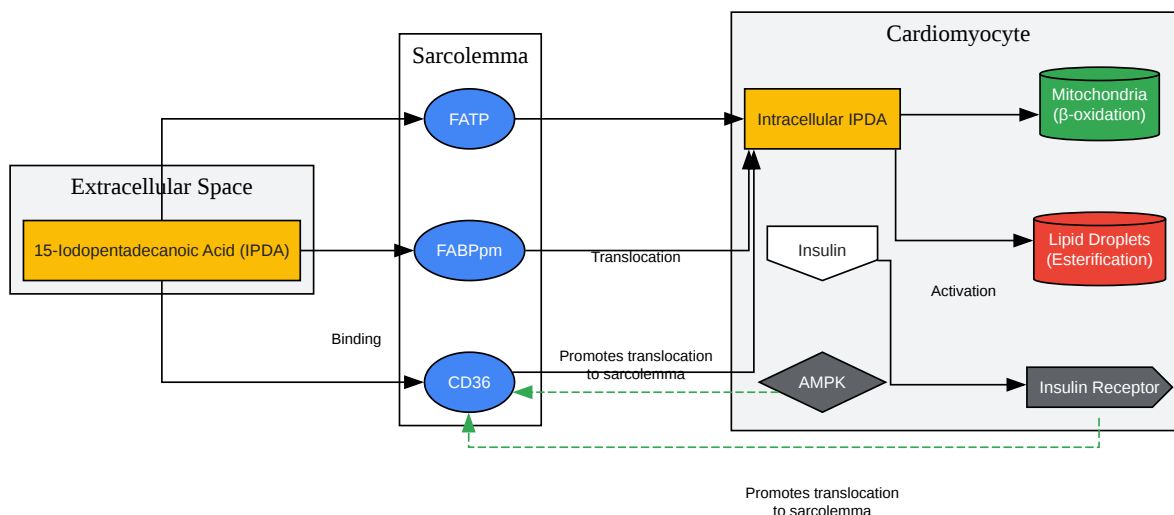
3. Dynamic Analysis (Optional):

- If dynamic SPECT imaging is performed, time-activity curves can be generated for the myocardium and blood pool.
- These curves can be used to calculate kinetic parameters, such as the uptake and washout rates of ^{123}I -IPDA, providing more detailed information on fatty acid metabolism.

Visualization of Pathways and Workflows

Signaling Pathway of Myocardial Fatty Acid Uptake

The uptake of long-chain fatty acids like IPDA into cardiomyocytes is a regulated process involving several key proteins and signaling pathways. The following diagram illustrates the primary mechanisms.

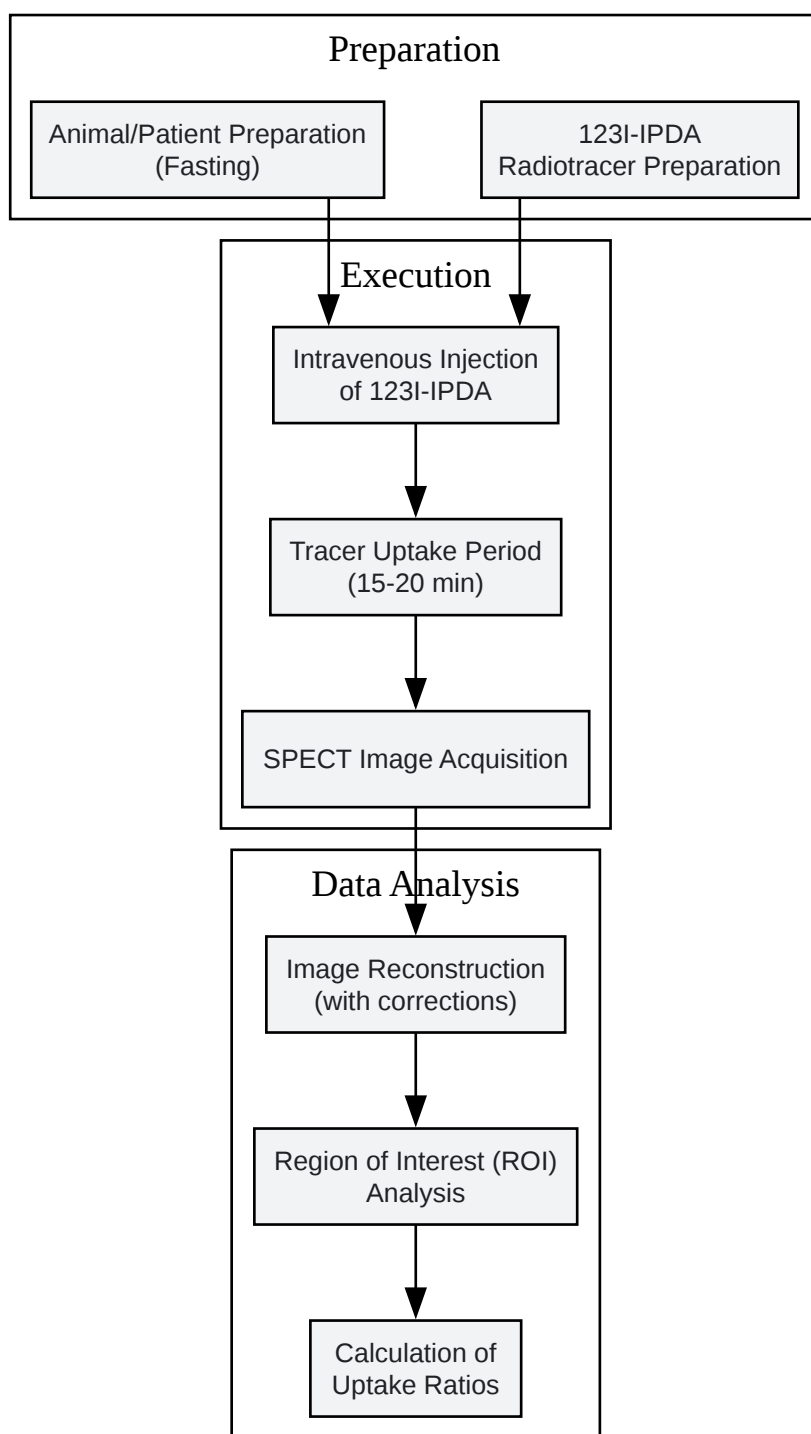


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Caption: Signaling pathway of myocardial fatty acid uptake.

Experimental Workflow for IPDA Myocardial Uptake Calculation

The following diagram outlines the key steps in an experimental workflow for determining the myocardial uptake of IPDA.



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Caption: Experimental workflow for IPDA uptake calculation.

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References

- 1. KoreaMed [koreamed.org]
- 2. Meta-Analysis of Percutaneous Endomyocardial Cell Therapy in Patients with Ischemic Heart Failure by Combination of Individual Patient Data (IPD) of ACCRUE and Publication-Based Aggregate Data - PMC [pmc.ncbi.nlm.nih.gov]
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